

Safety and handling precautions for 2-Trifluoroacetylphenol

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Compound of Interest

Compound Name: 2-Trifluoroacetylphenol

Cat. No.: B1224665

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An In-depth Technical Guide to the Safety and Handling of 2-Trifluoroacetylphenol

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Trifluoroacetylphenol** (CAS 25666-51-7) was publicly available at the time of this writing. This guide is based on safety data for structurally similar compounds, including phenol, trifluoroacetic acid, and various trifluoromethyl acetophenones, as well as general principles of chemical safety. This information should be used as a precautionary guide, and a comprehensive, site-specific risk assessment must be conducted by qualified personnel before handling this compound. This guide is intended for researchers, scientists, and drug development professionals.

Introduction

2-Trifluoroacetylphenol is a fluorinated aromatic ketone with potential applications in organic synthesis and medicinal chemistry. The presence of both a phenol group and a trifluoroacetyl group suggests that this compound may possess significant biological activity and chemical reactivity. It is imperative that this compound be handled with the utmost care, assuming a high degree of hazard until its toxicological properties are fully characterized.

Hazard Identification and Classification

Based on an analysis of its structural components, **2-Trifluoroacetylphenol** is anticipated to be a hazardous substance. The primary hazards are associated with the phenolic moiety (corrosive, toxic) and the trifluoroacetyl group (potential for release of toxic fumes, metabolic effects).

Anticipated GHS Classification:

| Hazard Class | Hazard Category | Anticipated Hazards |
|--------------------------------|-----------------|--|
| Acute Toxicity, Oral | Category 3/4 | Toxic or harmful if swallowed. |
| Acute Toxicity, Dermal | Category 3/4 | Toxic or harmful in contact with skin. |
| Skin Corrosion/Irritation | Category 1B/2 | Causes severe skin burns and eye damage or causes skin irritation. |
| Serious Eye Damage/Irritation | Category 1/2A | Causes serious eye damage or causes serious eye irritation. |
| Specific Target Organ Toxicity | Category 3 | May cause respiratory irritation. |

Pictograms (Anticipated):

- Corrosion: (GHS05)
- Skull and Crossbones or Exclamation Mark: (GHS06 or GHS07)
- Health Hazard: (GHS08)

Signal Word (Anticipated): Danger or Warning

Physical and Chemical Properties

The following table summarizes the available quantitative data for **2-Trifluoroacetylphenol** and its structural analogs.

| Property | 2-Trifluoroacetyl phenol | Phenol | Trifluoroacetic Acid | 4'-(Trifluoromethyl)acetophenone |
|-------------------|--|---------------------------------|---|--|
| CAS Number | 25666-51-7[1][2][3] | 108-95-2 | 76-05-1 | 709-63-7 |
| Molecular Formula | C ₈ H ₅ F ₃ O ₂ [1][2] | C ₆ H ₆ O | C ₂ HF ₃ O ₂ | C ₉ H ₇ F ₃ O |
| Molecular Weight | 190.12 g/mol [1][2] | 94.11 g/mol | 114.02 g/mol | 188.15 g/mol |
| Boiling Point | 92 °C[1][4] | 181.7 °C | 72.4 °C | 79-80 °C @ 8 mmHg[5] |
| Melting Point | N/A | 40.5 °C | -15.4 °C | 30-33 °C[5] |
| Density | 1.4 g/cm ³ [1][4] | 1.07 g/cm ³ | 1.48 g/cm ³ | N/A |
| Flash Point | 74.2 °C[1] | 79 °C | >100 °C | 84 °C (closed cup)[5] |
| pKa | 7.00 ± 0.30 (Predicted)[1][4] | 9.95 | 0.52 | N/A |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Trifluoroacetylphenol**.

| PPE Category | Specifications | Rationale |
|------------------------|---|---|
| Eye/Face Protection | Chemical splash goggles and a face shield. | Protects against splashes of the corrosive and irritant material. |
| Hand Protection | Double gloving with a combination of nitrile and neoprene or butyl rubber gloves. | Provides a robust barrier against a potentially corrosive and easily absorbed aromatic compound. Always check glove manufacturer's resistance data. |
| Body Protection | A flame-retardant lab coat worn over long-sleeved clothing and long pants. A chemical-resistant apron is recommended for larger quantities. | Protects skin from splashes and contact. |
| Respiratory Protection | All handling of the solid or its solutions must be conducted in a certified chemical fume hood. | Prevents inhalation of potentially toxic and irritating vapors or aerosols. |

Experimental Protocols

The following protocols are generalized and must be adapted to specific experimental conditions through a formal risk assessment process.

Risk Assessment for Handling a Novel Compound

Caption: Risk assessment workflow for handling a novel chemical.

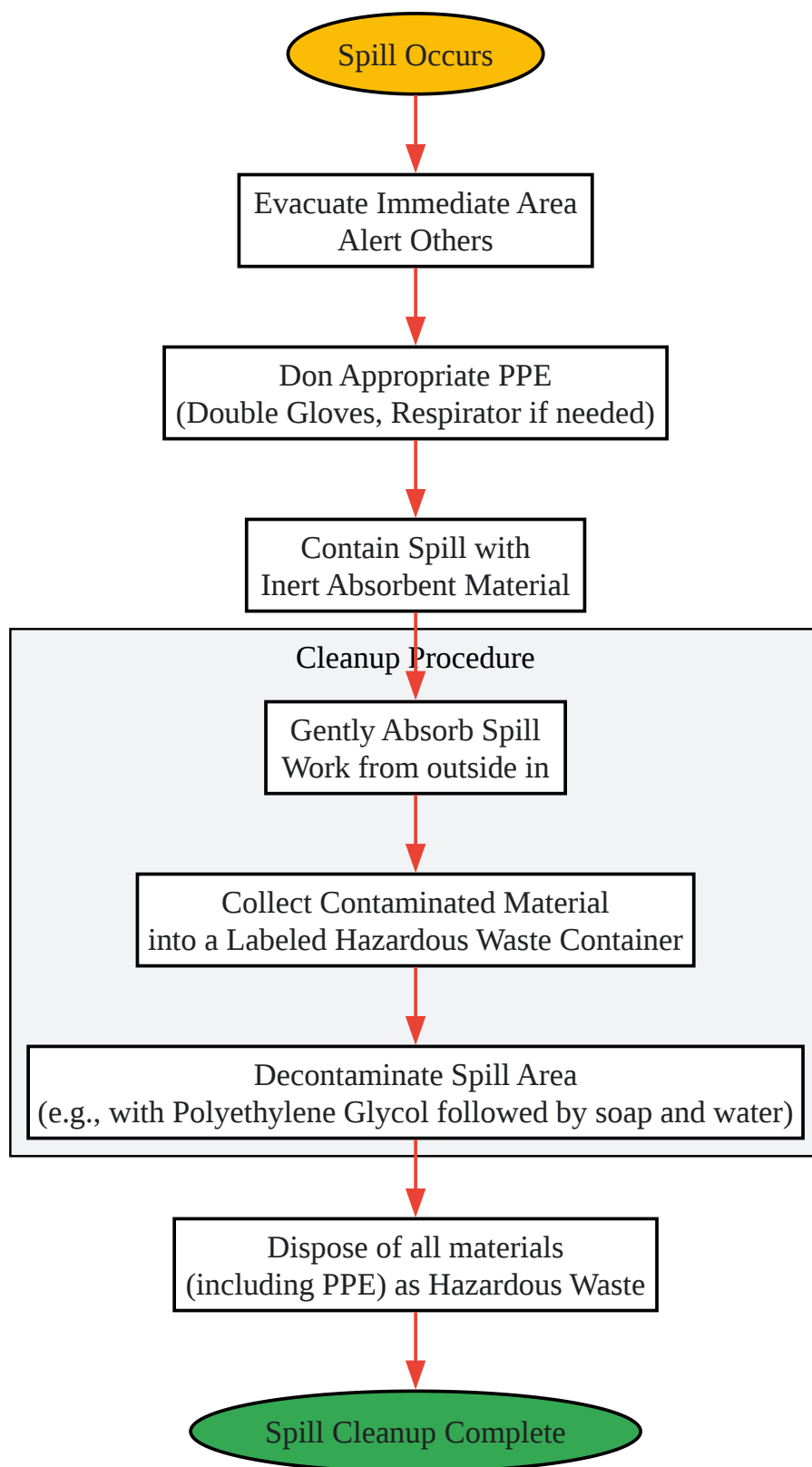
General Handling and Dispensing Protocol

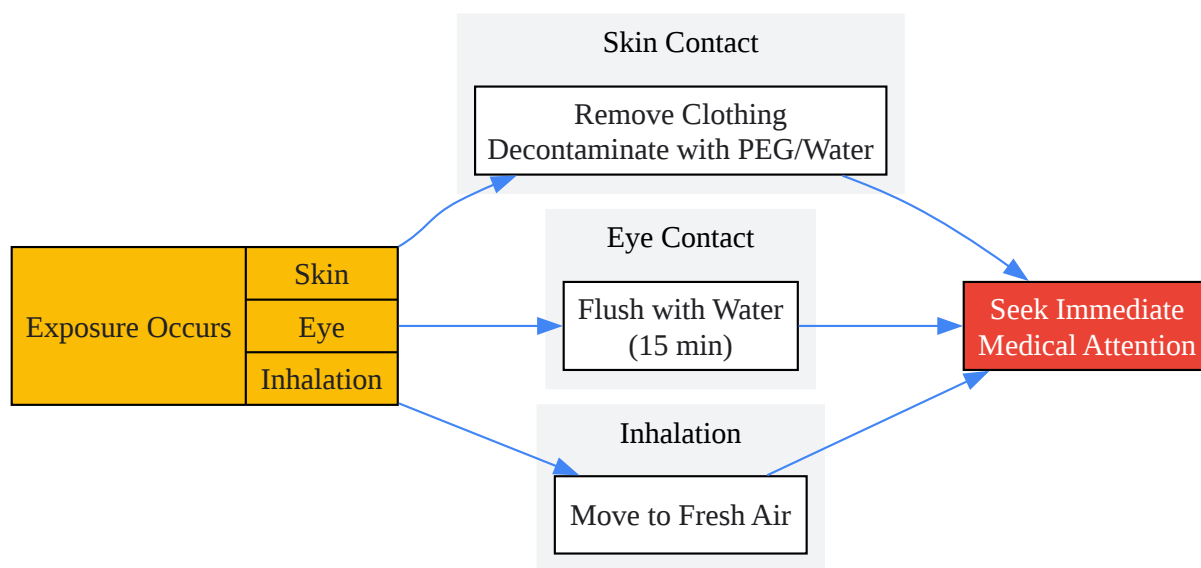
- Preparation: Designate a work area within a certified chemical fume hood. Cover the work surface with absorbent, disposable bench paper.
- PPE: Don the appropriate PPE as specified in Section 4.

- Dispensing:
 - For solids: Use a spatula to carefully transfer the required amount from the stock container to a tared, sealed weighing vessel.
 - For liquids/solutions: Use a calibrated pipette or syringe to transfer the liquid.
- Container Management: Keep the primary container sealed when not in use.
- Post-Handling: Wipe down the work surface with an appropriate solvent (e.g., 70% ethanol), ensuring the cleaning materials are disposed of as hazardous waste. Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water.

Spill Decontamination Protocol

This protocol is adapted from procedures for phenol spills.^{[5][6][7][8]}





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- To cite this document: BenchChem. [Safety and handling precautions for 2-Trifluoroacetylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1224665#safety-and-handling-precautions-for-2-trifluoroacetylphenol]

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